

Personal protective equipment for handling FR-190997

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Essential Safety and Handling Guide for FR-190997

This document provides immediate safety, operational, and disposal guidance for researchers, scientists, and drug development professionals handling **FR-190997**. The following procedures are based on general laboratory safety protocols for potent, biologically active small molecules, as specific safety data for **FR-190997** is not publicly available.

I. Compound Overview and Quantitative Data

FR-190997 is a selective, nonpeptide partial agonist of the bradykinin B2 receptor (B2R).[1] It has been investigated for its potential in lowering intraocular pressure and for its antiproliferative effects in cancer cell lines.[2][3]

Table 1: Biological Activity of FR-190997



Parameter	Value	Cell Line/System	Reference
B2 Receptor Affinity (Ki)	9.8 nM	Human cloned B2- receptor	[1]
EC50 (Intracellular Ca2+ mobilization)	155 nM	Human ocular cells (nonpigmented ciliary epithelium, trabecular meshwork, ciliary muscle)	[1]
EC50 (Prostaglandin Production)	15-19 nM	Human ciliary muscle and trabecular meshwork cells	[1]
EC50 (Antiproliferative Activity)	80 nM	MDA-MB-231 (triple- negative breast cancer)	[2][4]
IC50 (Antiproliferative Activity)	2.14 μΜ	MCF-7 (breast cancer)	[5]

| IC50 (Antiproliferative Activity) | 0.08 μM | MDA-MBA-231 (triple-negative breast cancer) |[5] |

II. Personal Protective Equipment (PPE) and Handling

Given that **FR-190997** is a potent, biologically active compound, appropriate personal protective equipment (PPE) must be worn at all times to minimize exposure.[6][7]

A. Engineering Controls:

- Fume Hood: All handling of FR-190997 powder, including weighing and preparation of stock solutions, should be conducted in a certified chemical fume hood to prevent inhalation of the powder.
- Ventilation: Ensure adequate general laboratory ventilation.
- B. Personal Protective Equipment:



- Eye and Face Protection: Safety glasses with side shields or chemical splash goggles are mandatory.[6] A face shield should be worn when there is a risk of splashing.[6]
- Hand Protection: Wear nitrile gloves. For prolonged handling or when working with larger quantities, consider double-gloving. Change gloves immediately if they become contaminated.
- Respiratory Protection: For handling powders outside of a fume hood (not recommended), a
 NIOSH-approved respirator with a particulate filter would be necessary.[8]
- Body Protection: A standard laboratory coat is required.[6] When handling larger quantities, a chemically resistant apron or coveralls may be appropriate.

C. Hygiene Practices:

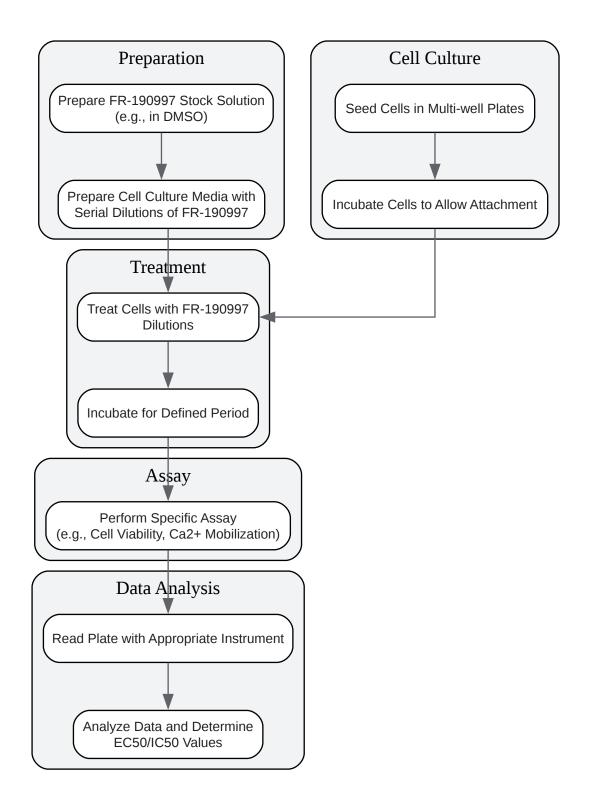
- Wash hands thoroughly with soap and water after handling FR-190997, before leaving the laboratory, and before eating, drinking, or smoking.
- Avoid direct contact with skin, eyes, and clothing.

III. Experimental Protocols

A. General Workflow for in vitro Cell-Based Assays:

The following is a generalized workflow for conducting an in vitro experiment with **FR-190997**.





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Figure 1: A generalized experimental workflow for in vitro studies with FR-190997.

B. Example Protocol: Inositol Phosphate (IP) Production Assay



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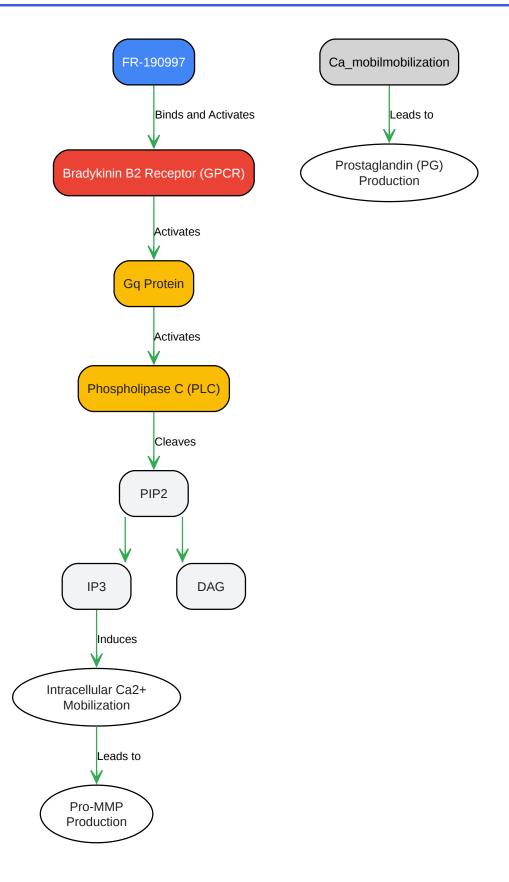
This protocol is based on methodologies used to assess B2 receptor activation.[9]

- Cell Culture: Stably transfected CHO DUKX-B11 cells with human wild-type or mutated B2 receptors are cultured.
- Labeling: Cells are incubated with [3H]myo-inositol in inositol-free medium to label the phosphoinositide pools.
- Stimulation: The cells are washed and then stimulated with varying concentrations of FR-190997 for a defined period.
- Extraction: The reaction is stopped with an ice-cold mixture of methanol and 0.1 N HCl.
- Separation: The samples are applied to a Bio-Rad AG1X8 column. Free inositol is removed by washing with ammonium formate in sodium tetraborate.
- Elution: Total [3H]inositol phosphates are eluted with ammonium formate in formic acid.
- Quantification: The radioactivity in the eluates is measured using a liquid β-scintillation counter.

IV. Signaling Pathway

FR-190997 acts as a partial agonist at the bradykinin B2 receptor, which is a G-protein coupled receptor (GPCR). Its activation leads to the stimulation of phospholipase C (PLC), which in turn mobilizes intracellular calcium ([Ca2+]) and can lead to the production of prostaglandins (PGs) and pro-matrix metalloproteinases (pro-MMPs).[1]





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Figure 2: Signaling pathway of FR-190997 via the Bradykinin B2 Receptor.



V. Disposal Plan

Proper disposal of **FR-190997** and associated waste is crucial to prevent environmental contamination and ensure safety.

A. Waste Segregation:

- Solid Waste: All disposable items that have come into contact with FR-190997, such as
 gloves, pipette tips, and paper towels, should be collected in a designated, clearly labeled
 hazardous waste container.
- Liquid Waste: Unused solutions of FR-190997 and contaminated media should be collected
 in a labeled, sealed hazardous liquid waste container. Do not dispose of this waste down the
 drain.
- Sharps: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container.

B. Decontamination:

 Work surfaces should be decontaminated after handling the compound. A suitable detergent solution followed by a 70% ethanol or isopropanol wipe-down is a general practice for many small molecules.

C. Final Disposal:

 All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office.[10] Follow all local, state, and federal regulations for the disposal of chemical waste.[11] Ensure waste containers are properly labeled with the chemical name and associated hazards.[12]

Disclaimer: This guide is intended to provide essential safety and handling information based on the available scientific literature and general laboratory safety principles. A formal Material Safety Data Sheet (MSDS) for **FR-190997** was not found. Researchers must always consult their institution's specific safety protocols and conduct a risk assessment before beginning any new experimental work.



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